

# Technical Guide: 2-Benzoyloxazole (CAS No. 174150-58-4)

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## Compound of Interest

Compound Name: 2-Benzoyloxazole

Cat. No.: B069182

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety and identification data for **2-Benzoyloxazole**. The information is intended to assist researchers and professionals in handling this chemical compound safely and effectively in a laboratory or drug development setting.

## Chemical Identification

This section provides the fundamental identification details for **2-Benzoyloxazole**.

Identifier	Value
Chemical Name	2-Benzoyloxazole
CAS Number	174150-58-4[1]
Molecular Formula	C <sub>10</sub> H <sub>7</sub> NO <sub>2</sub> [1]
Molecular Weight	173.17 g/mol [1]
Synonyms	(Oxazol-2-yl)(phenyl)methanone

## Safety Data

The following tables summarize the available safety information for **2-Benzoyloxazole**, based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

## GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4 <a href="#">[2]</a>
Skin Irritation	Category 2 <a href="#">[3]</a>
Eye Irritation	Category 2
Skin Sensitization	Category 1
Specific Target Organ Toxicity, Single Exposure (Respiratory system)	Category 3

## GHS Label Elements

Element	Description
Pictogram	
Signal Word	Warning <a href="#">[4]</a>
Hazard Statements	H302: Harmful if swallowed. <a href="#">[3]</a> H315: Causes skin irritation. <a href="#">[3]</a> H317: May cause an allergic skin reaction. <a href="#">[3]</a> H319: Causes serious eye irritation. <a href="#">[3]</a> H335: May cause respiratory irritation. <a href="#">[3]</a>
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[3]</a> P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. P302 + P352: IF ON SKIN: Wash with plenty of water. <a href="#">[3]</a> P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[3]</a>

## Quantitative Toxicity Data

No specific quantitative toxicity data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), for **2-Benzoyloxazole** (CAS 174150-58-4) was identified in the publicly available resources searched. The classification of "Acute Toxicity, Oral (Category 4)" is a qualitative assessment based on available data.

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-Benzoyloxazole** was not readily available in the reviewed literature. General methods for the synthesis of 2-substituted benzoxazoles are known and can likely be adapted for the preparation of this compound. These methods often involve the condensation of a 2-aminophenol with a carboxylic acid or its derivative. Researchers should consult the broader chemical literature on benzoxazole synthesis for suitable procedures.

## Visualized Safety Information

The following diagram provides a visual summary of the key hazard information for **2-Benzoyloxazole**.



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Caption: GHS Hazard Summary for **2-Benzoyloxazole**.

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